

Application Note: Synthesis of Biodegradable Poly(ethylene adipate) using (2-Hydroxyethyl) hydrogen adipate

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Compound of Interest

Compound Name: (2-Hydroxyethyl) hydrogen adipate

CAS No.: 94109-19-0

Cat. No.: B1226960

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Executive Summary

This guide details the synthesis of Poly(ethylene adipate) (PEA) utilizing **(2-Hydroxyethyl) hydrogen adipate** as a single-component AB-type monomer. Unlike traditional A2 + B2 polycondensation (reacting adipic acid with ethylene glycol), this method utilizes a pre-formed mono-ester to ensure perfect stoichiometric balance between hydroxyl and carboxyl groups. This "AB-monomer" strategy significantly enhances molecular weight control and reduces the formation of cyclic oligomers, making the resulting polymer highly suitable for biomedical applications, including drug delivery matrices and soft tissue engineering scaffolds.

Key Advantages of this Protocol:

- **Stoichiometric Precision:** Eliminates the need to compensate for volatile diol loss (e.g., ethylene glycol evaporation).
- **Tunable Crystallinity:** Produces semicrystalline polyesters with melting points (

) ideal for body-temperature degradation.

- Green Chemistry Compatibility: Amenable to both bulk melt polycondensation and enzymatic routes.

Chemical Mechanism & Rationale^[1]^[2]

The synthesis relies on Step-Growth Polycondensation. The monomer, **(2-Hydroxyethyl) hydrogen adipate**, contains both the nucleophile (hydroxyl, -OH) and the electrophile (carboxyl, -COOH) within the same molecule.

Reaction Scheme

^[1]

Thermodynamics & Kinetics

The reaction is equilibrium-driven (

). To drive the reaction toward high molecular weight (High

), the byproduct (water) must be continuously removed.

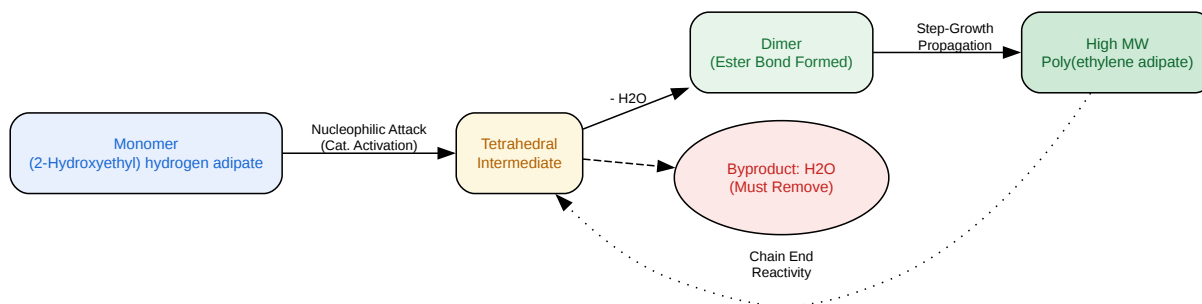
- Carothers Equation Implication: To achieve a Degree of Polymerization (

) > 100, the extent of reaction (

) must exceed 0.99. This requires vacuum levels < 1 mbar during the final stage.

Pathway Visualization

The following diagram illustrates the progression from monomer to high-polymer, highlighting the critical water removal step.



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Figure 1: Step-growth mechanism for the self-condensation of **(2-Hydroxyethyl) hydrogen adipate**. Continuous removal of water is the driving force.

Experimental Protocols

We present two methodologies: Method A (Standard Melt Polycondensation) for high molecular weight, and Method B (Enzymatic Polymerization) for biomedical applications requiring metal-free synthesis.

Materials Required

Component	Grade	Role
(2-Hydroxyethyl) hydrogen adipate	>98% Purity	Monomer
Titanium(IV) isopropoxide (TTIP)	97%	Catalyst (Method A)
Novozym 435 (Immobilized Lipase B)	>5000 U/g	Catalyst (Method B)[2]
Diphenyl Ether	Anhydrous	Solvent (Method B)
Chloroform-d	99.8% D	NMR Solvent

Protocol A: High-Temperature Melt Polycondensation

Objective: Synthesis of High MW PEA (

Da).

Workflow

- **Charging:** Load 50.0 g (0.26 mol) of monomer into a 250 mL three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a Clausius-Clapeyron distillation head connected to a vacuum trap.
- **Catalyst Addition:** Add Titanium(IV) isopropoxide (0.1 wt% relative to monomer, ~50 mg).
 - **Expert Insight:** Ti catalysts are preferred over Antimony for aliphatic polyesters due to higher activity at moderate temperatures and lower toxicity concerns compared to heavy metals like Tin.
- **Stage 1: Oligomerization (Atmospheric Pressure)**
 - Purge system with

for 15 mins.
 - Heat to 160°C under continuous

flow.
 - Stir at 150 rpm.
 - Duration: 2-4 hours.
 - Checkpoint: Monitor water collection in the receiver. Reaction mixture should turn from clear liquid to slightly viscous.
- **Stage 2: Polycondensation (Vacuum Ramp)**
 - Increase temperature to 190°C.
 - Gradually apply vacuum over 1 hour to prevent bumping (Target: < 1 mbar).

- Critical Step: High vacuum is essential here. The equilibrium must be shifted.
- Maintain 190°C / <1 mbar for 4-6 hours.
- Termination & Isolation:
 - Release vacuum with
 - .
 - Pour the molten polymer onto a Teflon sheet or into cold methanol for precipitation (if purification is needed).
 - Dry in a vacuum oven at 40°C for 24 hours.

Protocol B: Enzymatic Polymerization (Green Route)

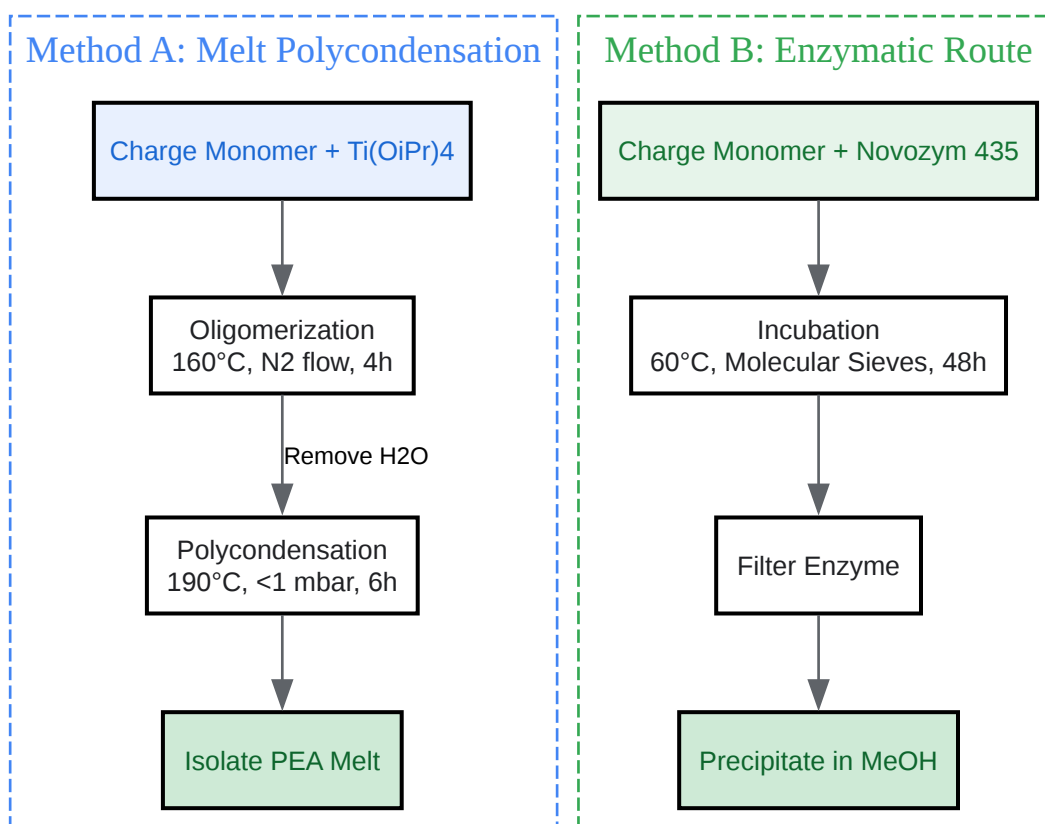
Objective: Metal-free, moderate MW polyester for drug delivery.

Workflow

- Setup: In a 50 mL vial, dissolve 5.0 g of monomer in 5 mL of Diphenyl Ether (or perform in bulk if monomer is liquid at 60°C).
- Catalyst: Add Novozym 435 (10 wt% relative to monomer).
 - Expert Insight: Lipase B from *Candida antarctica* is highly specific for ester formation and works well at mild temperatures, preventing thermal degradation.
- Reaction:
 - Incubate at 60°C in an orbital shaker or with magnetic stirring.
 - Apply molecular sieves (4Å) in the headspace or use a vacuum (100 mbar) to remove water.
 - Duration: 24 - 48 hours.
- Purification:

- Dilute reaction mixture with Chloroform.
- Filter off the immobilized enzyme (can be recycled).
- Precipitate polymer in excess cold Methanol.

Process Visualization & Workflow



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Figure 2: Comparative workflow for Melt (Industrial) vs. Enzymatic (Biomedical) synthesis routes.

Characterization & Self-Validation

To ensure scientific integrity, the synthesized polymer must be validated using the following methods.

A. Nuclear Magnetic Resonance (¹H-NMR)

Dissolve 10 mg of polymer in

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Interpretation
	4.30	Singlet (s)	Ethylene glycol unit in ester linkage.
	2.35	Triplet (t)	-methylene to carbonyl (Adipate).
	1.65	Multiplet (m)	-methylene (Adipate backbone).
(End Group)	3.80	Triplet	Diagnostic for chain ends.

Self-Validation Logic:

- Calculate $\frac{\text{Integral at 4.30 ppm}}{\text{Integral at 3.80 ppm}}$ by end-group analysis: Ratio of the integral at 4.30 ppm (Main chain) to 3.80 ppm (End group).
- Success Criteria: The peak at 3.80 ppm should diminish significantly as reaction time increases.

B. Gel Permeation Chromatography (GPC)[5]

- Eluent: THF or Chloroform at 1 mL/min.
- Standards: Polystyrene (PS) or PMMA.
- Expected Results:

- Method A:
10,000 - 30,000 Da; PDI 1.8 - 2.2.
- Method B:
2,000 - 8,000 Da; PDI 1.3 - 1.6.

C. Acid Value Titration

- Dissolve polymer in Chloroform/Methanol (1:1). Titrate with 0.1 N KOH using Phenolphthalein.
- Target: Acid Value < 2 mg KOH/g (indicates >99% conversion).

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Sources

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